

Advanced Structural & Electronic Characterization of Dicyanomethyl Acetate

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Compound of Interest

Compound Name: *Dicyanomethyl acetate*

CAS No.: 6625-70-3

Cat. No.: B1266724

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Executive Summary

Dicyanomethyl acetate (also chemically distinct as acetoxydicyanomethane; CAS: 14643-00-6) is a specialized organic reagent primarily utilized as a Masked Acyl Cyanide (MAC) equivalent in advanced organic synthesis.^[1] Unlike its isomer, acetylmalononitrile (a

-ketonitrile), **dicyanomethyl acetate** features an ester linkage connecting an acetate group to a dicyanomethyl moiety.

This guide provides a rigorous analysis of its molecular architecture, electronic distribution, and the specific orbital interactions that dictate its reactivity as an acyl anion equivalent.

Molecular Architecture & Bonding Analysis

Structural Connectivity

The molecule consists of an acetate group (

) bonded to a dicyanomethyl group (

). The central methine carbon (

) is the structural pivot, bonded to:

- One oxygen atom (ester linkage).
- Two cyano groups (
-).
- One hydrogen atom.

Formula:

SMILES: CC(=O)OC(C#N)C#N

Hybridization and Geometry

The bonding environment is dominated by the strong electron-withdrawing nature of the two nitrile groups.

Atom	Hybridization	Geometry	Bond Angle (Approx.)	Electronic Influence
Carbonyl C ()		Trigonal Planar	120°	Electrophilic center; resonance with ester oxygen.
Ester Oxygen ()	sp^2 / mix	Bent	115°	Donates lone pair into carbonyl; inductively withdraws from .
Methine C ()		Distorted Tetrahedral	107-109°	Electron-deficient due to 3 withdrawing groups (-CN, -CN, -OAc).
Cyano C ()		Linear	180°	Strong -I (inductive) and -M (mesomeric) withdrawal.
Cyano N ()		Linear	N/A	High electronegativity pulls density from C.

Critical Bond Length Analysis

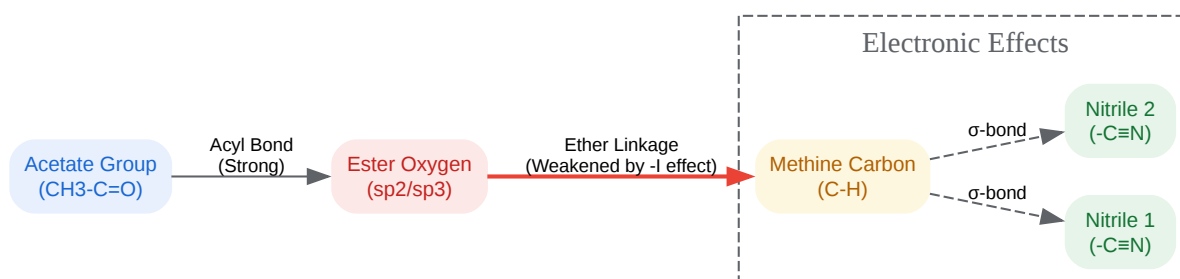
The

bond is of particular interest. In typical esters, the

bond is ~1.44 Å. In **dicyanomethyl acetate**, this bond is lengthened and weakened (approx.[\[2\]](#) 1.46–1.48 Å) due to the competing electron withdrawal from the carbonyl and the

dicyanomethyl group. This electronic "tug-of-war" makes the dicyanomethyl group an excellent leaving group or a stabilized carbanion precursor.

Visualization: Connectivity & Hybridization Map



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Figure 1: Structural connectivity highlighting the weakened ester linkage due to strong inductive withdrawal by nitrile groups.

Electronic Structure & Reactivity Profile

The "Masked Acyl Cyanide" (MAC) Concept

Dicyanomethyl acetate is termed a MAC reagent because it serves as a latent source of the acyl anion.

- **Mechanism:** Upon nucleophilic attack (or deprotonation followed by reaction), the dicyanomethyl moiety stabilizes the negative charge so effectively that it mimics the behavior of an acyl cyanide anion, but without the immediate toxicity or instability of free acyl cyanides.
- **Acidity:** The methine proton () is highly acidic (estimated in DMSO) due to the cumulative electron-withdrawing effects of two cyano groups and the acetoxy group.

Resonance Stabilization of the Anion

When deprotonated, the resulting carbanion

is stabilized by:

- Inductive Effect (-I): Three electronegative groups pull density.
- Resonance (-M): The negative charge delocalizes onto the nitrogen atoms of the cyano groups.
 - Note: There is minimal resonance into the ester oxygen because the oxygen lone pairs are already engaged with the carbonyl.

Decomposition Pathways

The molecule is thermally sensitive.

- Pyrolysis: Heating **dicyanomethyl acetate** can lead to fragmentation, generating Carbonyl Cyanide () and Ketene () or Acetic Acid equivalents.
- Hydrolysis: Rapidly hydrolyzes in aqueous base to acetate and dicyanomethanide (which may further decompose).

Synthesis Protocol (Advanced)

Context: Direct esterification of dicyanomethanol is impossible due to the alcohol's instability. The synthesis relies on nucleophilic substitution on an activated malononitrile derivative.

Method: Bromomalononitrile Route

This protocol avoids the ambiguity of O- vs C-acylation seen in enolate chemistry.

Reagents:

- Bromomalononitrile ()

)

- Potassium Acetate (

) or Silver Acetate (

)

- Solvent: Acetonitrile (anhydrous) or THF.

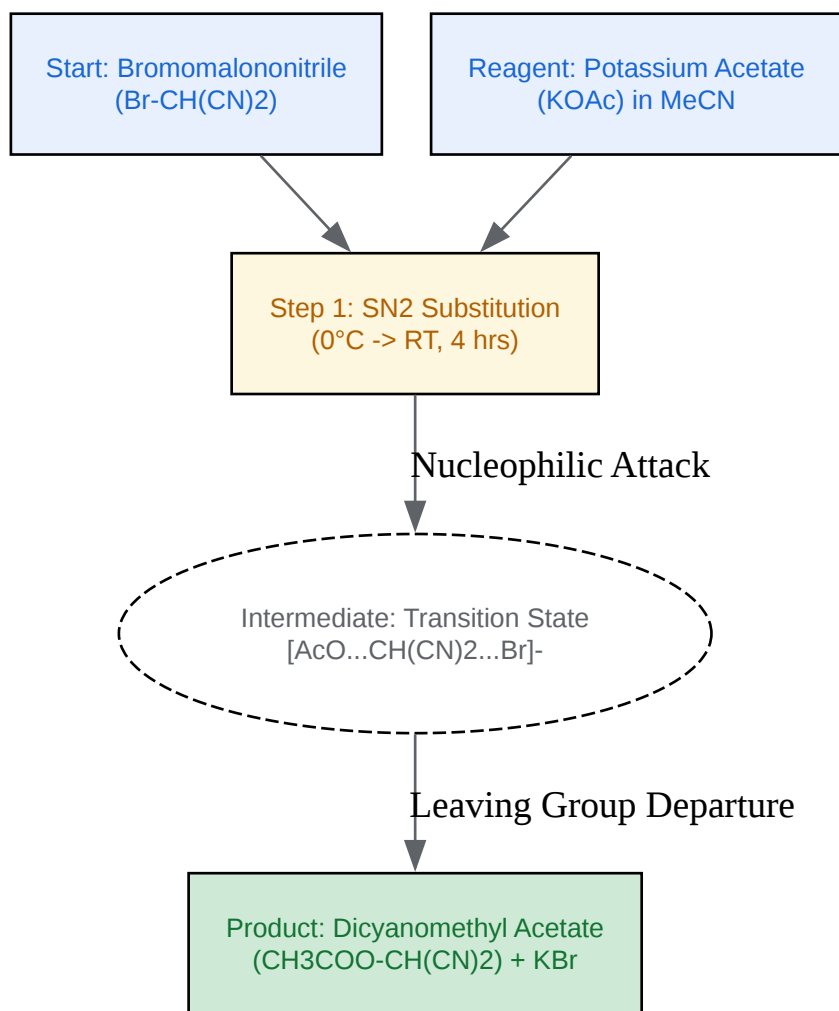
Step-by-Step Protocol:

- Preparation: In a flame-dried Schlenk flask under

, suspend anhydrous Potassium Acetate (1.1 equiv) in dry Acetonitrile.
- Addition: Cool the suspension to 0°C. Add Bromomalononitrile (1.0 equiv) dropwise (if liquid) or as a solution in Acetonitrile.
 - Mechanistic Note: This proceeds via an

mechanism. The acetate oxygen attacks the electrophilic carbon of the bromomalononitrile. The steric bulk is minimal, and the soft/hard mismatch favors O-alkylation over C-alkylation in this specific electrophile case.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature for 2–4 hours. Monitor by TLC (disappearance of bromide).
- Workup: Filter off the KBr precipitate. Concentrate the filtrate under reduced pressure (keep bath temp < 40°C to prevent decomposition).
- Purification: Recrystallize from minimal cold ether/hexane or use rapid column chromatography (neutral alumina). Silica gel may cause hydrolysis.

Synthesis Workflow Diagram



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Figure 2: Synthesis pathway via nucleophilic substitution, avoiding C-acylation competition.

Spectroscopic Identification

To validate the structure, look for these specific signals:

Method	Signal	Assignment	Notes
IR	2250–2270	Stretch	Weak to medium intensity.
IR	1760–1780	Stretch	Higher freq. than typical esters due to electron-withdrawing .
¹ H NMR	2.2–2.3 ppm (s, 3H)	Acetate	Typical acetate region.
¹ H NMR	6.2–6.8 ppm (s, 1H)	Methine	Highly deshielded by two CN groups and Oxygen.
¹³ C NMR	~110–112 ppm		Characteristic nitrile carbon.

Applications in Drug Development

Dicyanomethyl acetate is a potent tool for one-carbon homologation.

- Reaction: It reacts with imines () to form -amino acid derivatives.
- Advantage: It introduces a masked carboxyl group (the dicyanomethyl unit) which can be oxidatively cleaved to an ester or acid later in the synthesis of peptidomimetics.

References

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